

# Application Notes and Protocols: Determining Metallic Copper Equivalent in Fungicide Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic copper sulfate

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These application notes provide a comprehensive guide to understanding, calculating, and experimentally determining the metallic copper equivalent (MCE) in various fungicide formulations. The MCE is a critical measure, as the efficacy and potential phytotoxicity of copper-based fungicides are dependent on the amount of active copper ion ( $\text{Cu}^{2+}$ ) available.<sup>[1]</sup><sup>[2]</sup> This document outlines both the theoretical calculation of MCE and a standard laboratory protocol for its empirical determination.

## Understanding Metallic Copper Equivalent (MCE)

The metallic copper equivalent is a standardized measure that expresses the total amount of copper in a fungicide formulation as if it were pure metallic copper.<sup>[3]</sup><sup>[4]</sup> This allows for a consistent comparison of the active ingredient across different copper compounds used in various commercial products.<sup>[3]</sup> For instance, a product containing copper hydroxide and another with copper sulfate can be compared on the basis of their MCE, providing a clearer understanding of the potential fungicidal activity per unit weight or volume of the product.<sup>[3]</sup><sup>[4]</sup>

## Common Copper-Based Fungicide Formulations

A variety of copper compounds are utilized as active ingredients in fungicide formulations. These compounds differ in their chemical composition, solubility, and the rate at which they

release bioactive copper ions.<sup>[1][3]</sup> Some of the most common copper compounds include:

- Copper Hydroxide  $[\text{Cu}(\text{OH})_2]$ : A widely used compound known for its high activity and fine particle size.<sup>[1][5]</sup>
- Copper Sulfate Pentahydrate  $[\text{CuSO}_4 \cdot 5\text{H}_2\text{O}]$ : A highly soluble form of copper, often used in Bordeaux mixtures.<sup>[1][3]</sup>
- Copper Oxychloride  $[\text{Cu}_2\text{Cl}(\text{OH})_3]$ : Valued for its robustness and broad-spectrum use.<sup>[1][5]</sup>
- Cuprous Oxide  $[\text{Cu}_2\text{O}]$ : Contains a high percentage of copper and is known for its stability.<sup>[2][6]</sup>
- Bordeaux Mixture: A combination of copper sulfate and calcium hydroxide.<sup>[1][6]</sup>

## Theoretical Calculation of Metallic Copper Equivalent

The MCE of a pure copper compound can be calculated based on its chemical formula and the atomic weights of its constituent elements.

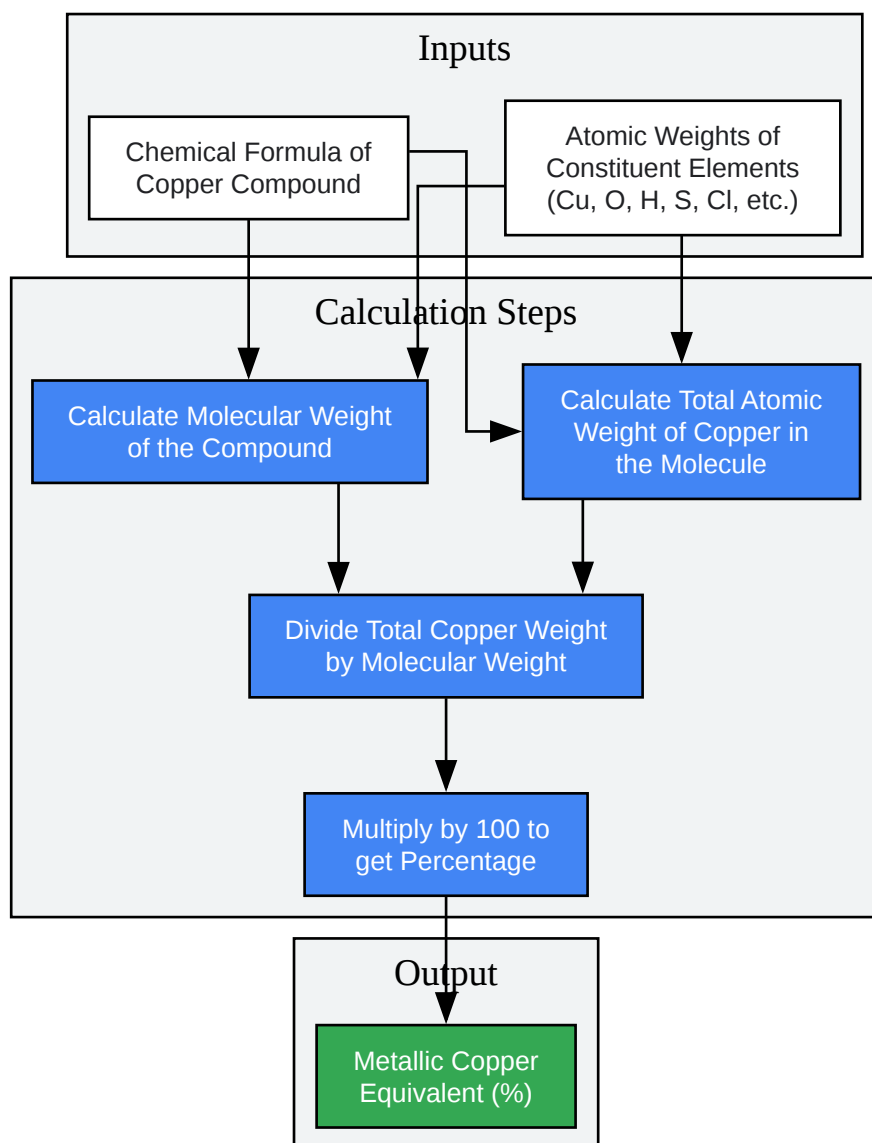
Formula for MCE Calculation:

$$\text{MCE (\%)} = (\text{Total Atomic Weight of Copper in the Molecule} / \text{Molecular Weight of the Compound}) \times 100$$

Atomic Weights:

- Copper (Cu): 63.55 g/mol
- Oxygen (O): 16.00 g/mol
- Hydrogen (H): 1.01 g/mol
- Sulfur (S): 32.07 g/mol
- Chlorine (Cl): 35.45 g/mol

The following diagram illustrates the logical workflow for this calculation:



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*Workflow for Theoretical MCE Calculation.*

## Data Presentation: MCE of Common Copper Fungicides

The table below summarizes the theoretical MCE for several common copper fungicide active ingredients.

Copper Compound	Chemical Formula	Molecular Weight (g/mol )	Metallic Copper Equivalent (%)
Copper Hydroxide	$\text{Cu}(\text{OH})_2$	97.57	65.13%
Copper Sulfate Pentahydrate	$\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$	249.72	25.45%
Copper Oxychloride	$\text{Cu}_2\text{Cl}(\text{OH})_3$	213.57	59.51%
Cuprous Oxide	$\text{Cu}_2\text{O}$	143.10	88.82%

## Experimental Protocol: Determination of Metallic Copper Content by Flame Atomic Absorption Spectrometry (FAAS)

This protocol outlines a standard method for the quantitative determination of copper in fungicide formulations using Flame Atomic Absorption Spectrometry (FAAS). This technique is widely used due to its accuracy and consistency with established methods like those from AOAC.<sup>[7][8]</sup>

### Principle

The fungicide sample is first digested using a mixture of strong acids to bring the copper into a soluble form. The resulting solution is then introduced into the flame of an atomic absorption spectrometer. The amount of light absorbed by the copper atoms at a specific wavelength (324.7 nm) is directly proportional to the concentration of copper in the sample.<sup>[7]</sup>

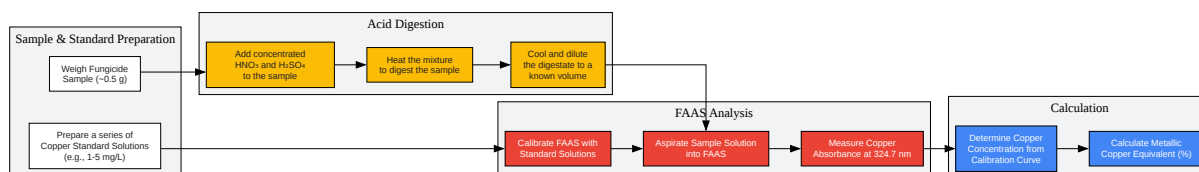
### Materials and Reagents

- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Deionized Water
- Copper Standard Solution (1000 mg/L)

- Commercial Fungicide Samples
- Volumetric flasks (100 mL, 250 mL)
- Pipettes
- Heating apparatus (e.g., hot plate)
- Flame Atomic Absorption Spectrometer with a copper hollow cathode lamp

## Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental determination of MCE.



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*Experimental Workflow for MCE Determination by FAAS.*

## Detailed Procedure

- Preparation of Standard Solutions:
  - Prepare a series of standard copper solutions with concentrations ranging from 1.0 to 5.0 mg/L by diluting the 1000 mg/L stock solution with deionized water.[7]
- Sample Digestion:

- Accurately weigh approximately 0.5 g of the fungicide sample into a 250 mL volumetric flask.[\[7\]](#)
- Carefully add a mixture of concentrated sulfuric and nitric acid. A rapid digestion can be achieved in approximately 15 minutes with appropriate heating.[\[7\]](#)[\[9\]](#)
- After digestion is complete (the solution should be clear), allow the flask to cool to room temperature.
- Dilute the digested sample to the mark with deionized water and mix thoroughly. Further dilutions may be necessary to bring the copper concentration within the linear range of the calibration curve.
- FAAS Measurement:
  - Set up the Flame Atomic Absorption Spectrometer according to the manufacturer's instructions. Use an air-acetylene flame.[\[7\]](#)
  - Set the wavelength to 324.7 nm for copper analysis.[\[7\]](#)
  - Aspirate the standard solutions in ascending order of concentration to generate a calibration curve.
  - Aspirate the prepared sample solutions and record the absorbance readings.[\[7\]](#)
- Calculation of MCE:
  - Determine the concentration of copper (in mg/L) in the sample solution from the calibration curve.
  - Calculate the percentage of metallic copper in the original fungicide sample using the following formula:

$$\text{MCE (\%)} = (C \times V \times D) / (W \times 10)$$

Where:

- C = Concentration of copper from FAAS (mg/L)

- $V$  = Final volume of the diluted sample (mL)
- $D$  = Dilution factor (if any)
- $W$  = Weight of the initial fungicide sample (g)

## Conclusion

The determination of the metallic copper equivalent is essential for the quality control and effective application of copper-based fungicides. While theoretical calculations provide a baseline understanding, experimental verification using methods such as FAAS is crucial for confirming the copper content in commercial formulations. The protocols and data presented herein offer a robust framework for researchers and scientists in the field of agricultural science and drug development.

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## References

- 1. Copper-based Bactericides and Fungicides | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 2. epicgardening.com [epicgardening.com]
- 3. Copper Fungicides for Organic and Conventional Disease Management in Vegetables | Cornell Vegetables [vegetables.cornell.edu]
- 4. fungiresistance.com [fungiresistance.com]
- 5. Copper Hydroxide Vs Copper Oxychloride: Key Differences, Crop Fit and How to Choose the Right Copper Fungicide [allpesticides.com]
- 6. Copper pesticide - Wikipedia [en.wikipedia.org]
- 7. scindeks-clanci.ceon.rs [scindeks-clanci.ceon.rs]
- 8. [PDF] Determination of Copper-Based Fungicides by Flame Atomic Absorption Spectrometry Using Digestion Procedure with Sulfuric and Nitric Acid | Semantic Scholar [semanticscholar.org]

- 9. researchgate.net [researchgate.net]
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